

Quaternium-22 (CAS 51812-80-7): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Quaternium-22

Cat. No.: B1198380

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Quaternium-22, with the CAS registry number 51812-80-7, is a quaternary ammonium compound. Chemically, it is known as 3-(D-gluconoylamino)-N-(2-hydroxyethyl)-N,N-dimethyl-1-propanaminium chloride.[1] This complex molecule incorporates a cationic quaternary ammonium group, a hydrophilic polyol moiety derived from gluconic acid, and a reactive hydroxyl group. This unique structure imparts a range of properties that make it a versatile ingredient in various applications, most notably in the cosmetics and personal care industries. [2][3] It also exhibits potential as an antimicrobial agent and a corrosion inhibitor, warranting further investigation for pharmaceutical and medical device applications. This guide provides an in-depth summary of the available technical data on **Quaternium-22**.

Chemical and Physical Properties

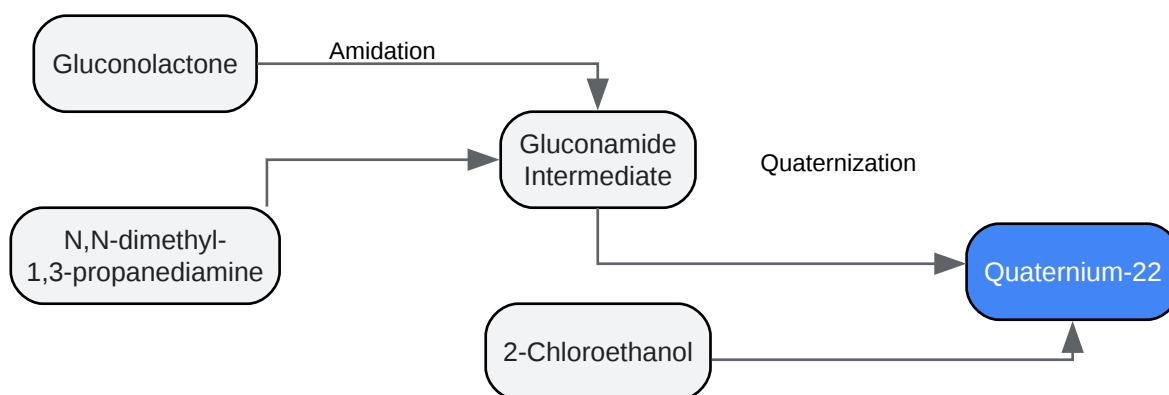
Quaternium-22 is typically supplied as a 60% aqueous solution.[2][3] It is a clear, light amber liquid with a faint odor.[2] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	51812-80-7	[1]
Molecular Formula	C13H29ClN2O7	[1]
Molecular Weight	360.83 g/mol	[1]
Appearance	Clear, light amber liquid	[2]
Solids Content	~60% in aqueous solution	[2][3]
pH (as supplied)	4.0 - 7.0	
Specific Gravity (25°C)	1.170 - 1.210	[2]
Solubility	Soluble in water, 70% ethanol, glycerin, propylene glycol, and 70% sorbitol. Insoluble in >95% ethanol, isopropyl myristate, and mineral oil.	[2]

Synthesis

A specific, detailed synthesis protocol for **Quaternium-22** is not readily available in the public domain. However, the general synthesis of quaternary ammonium compounds involves the reaction of a tertiary amine with an alkylating agent.[2] For **Quaternium-22**, this would likely involve a multi-step process:

- **Amidation:** Reaction of gluconolactone or a similar derivative with N,N-dimethyl-1,3-propanediamine to form the gluconamide intermediate.
- **Quaternization:** Subsequent reaction of the tertiary amine group on the gluconamide intermediate with an alkylating agent such as 2-chloroethanol to introduce the 2-hydroxyethyl group and form the quaternary ammonium chloride.



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General Synthesis Pathway for **Quaternium-22**.

Analytical Methods

Detailed, validated analytical methods for the routine analysis of **Quaternium-22** in various matrices are not extensively published. However, based on its chemical structure and the analysis of similar compounds in cosmetic formulations, the following techniques would be applicable:

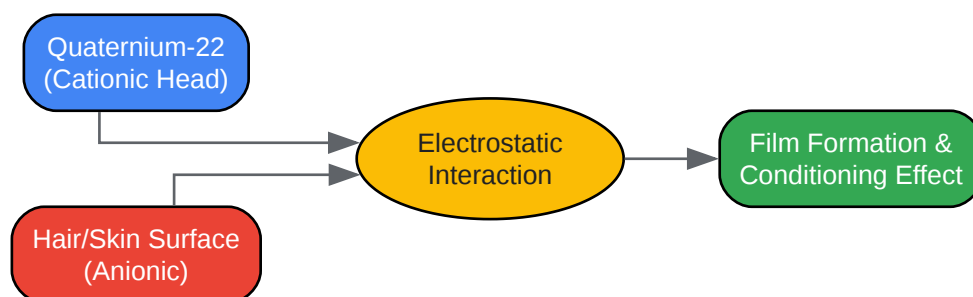
- **High-Performance Liquid Chromatography (HPLC):** A reversed-phase HPLC method with a suitable C18 column and a mobile phase consisting of an acetonitrile/water or methanol/water gradient with a buffer and an ion-pairing agent would likely be effective for the separation and quantification of **Quaternium-22**. Detection could be achieved using a UV detector at a low wavelength (around 200-210 nm) or, for higher specificity and sensitivity, a mass spectrometer (LC-MS).^{[4][5][6]}
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR spectroscopy would be invaluable for the structural elucidation and confirmation of **Quaternium-22**.^[7] Quantitative NMR (qNMR) could also be employed for the accurate determination of its concentration in solutions, using a certified internal standard.^[7]

Mechanism of Action

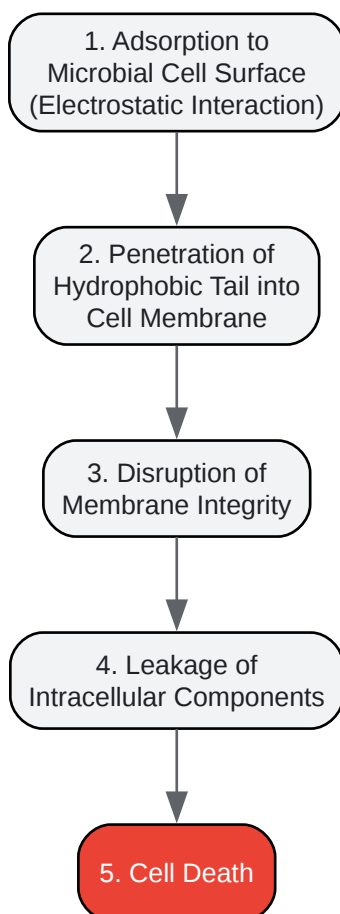
The functional properties of **Quaternium-22** stem from its unique molecular structure, particularly its cationic nature.

Cosmetic Applications (Hair and Skin Conditioning)

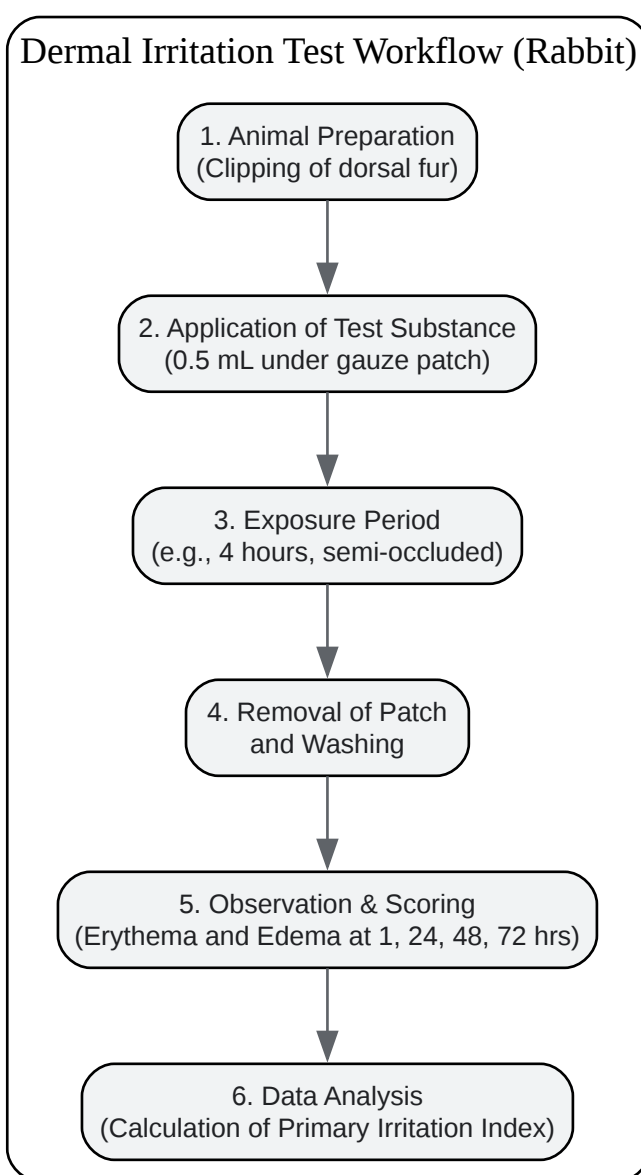
In cosmetic formulations, **Quaternium-22** functions primarily as a conditioning agent, antistatic agent, and film former.[3] The positively charged quaternary ammonium head group electrostatically interacts with the negatively charged surfaces of hair and skin, which are primarily composed of keratin proteins. This interaction leads to the deposition of a thin, smooth film on the substrate.

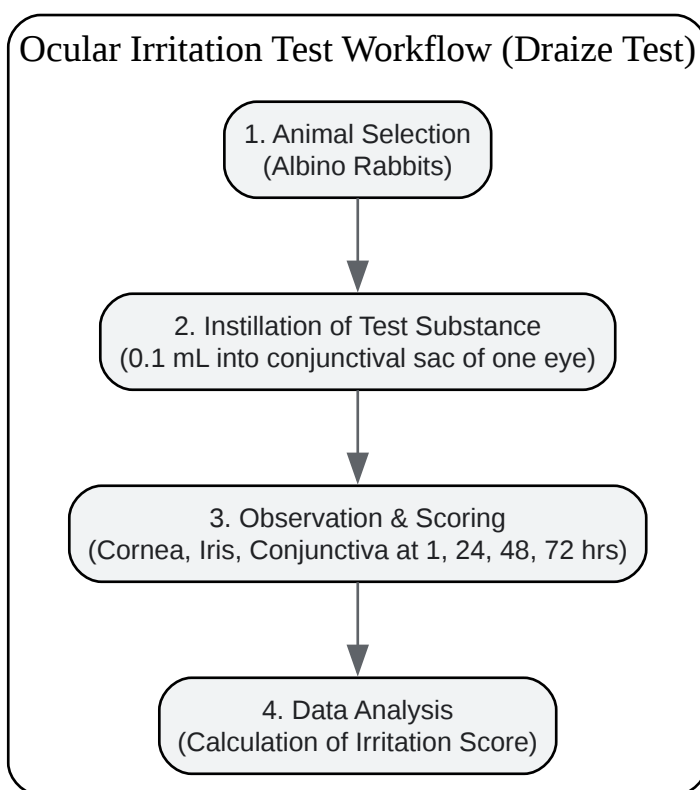


Antimicrobial Action of Quaternary Ammonium Compounds



Dermal Irritation Test Workflow (Rabbit)





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